

Addressing retention time shifts of Riboflavin-13C4,15N2

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Compound of Interest

Compound Name: Riboflavin-13C4,15N2

Cat. No.: B12053006

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Technical Support Center: Riboflavin-13C4,15N2 Analysis

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals encountering retention time shifts during the analysis of **Riboflavin-13C4,15N2** using liquid chromatography-mass spectrometry (LC-MS).

Troubleshooting Guides

Issue: Unstable or Shifting Retention Times for Riboflavin-13C4,15N2

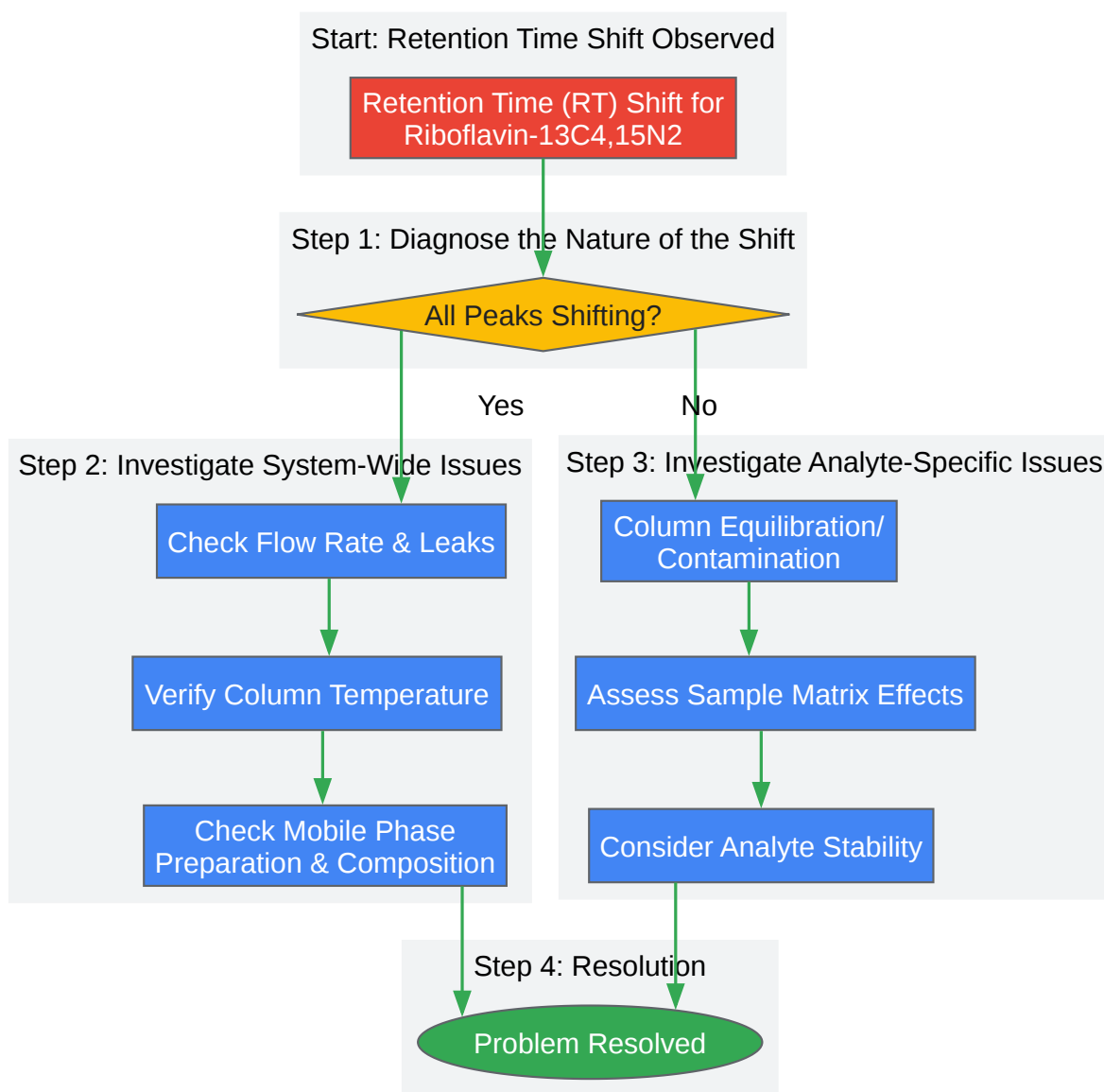
A stable retention time is crucial for accurate and reproducible quantification of **Riboflavin-13C4,15N2**. Shifts in retention time can be systematic (drifting in one direction) or random. This guide provides a systematic approach to identifying and resolving the root cause of such shifts.

Initial Assessment:

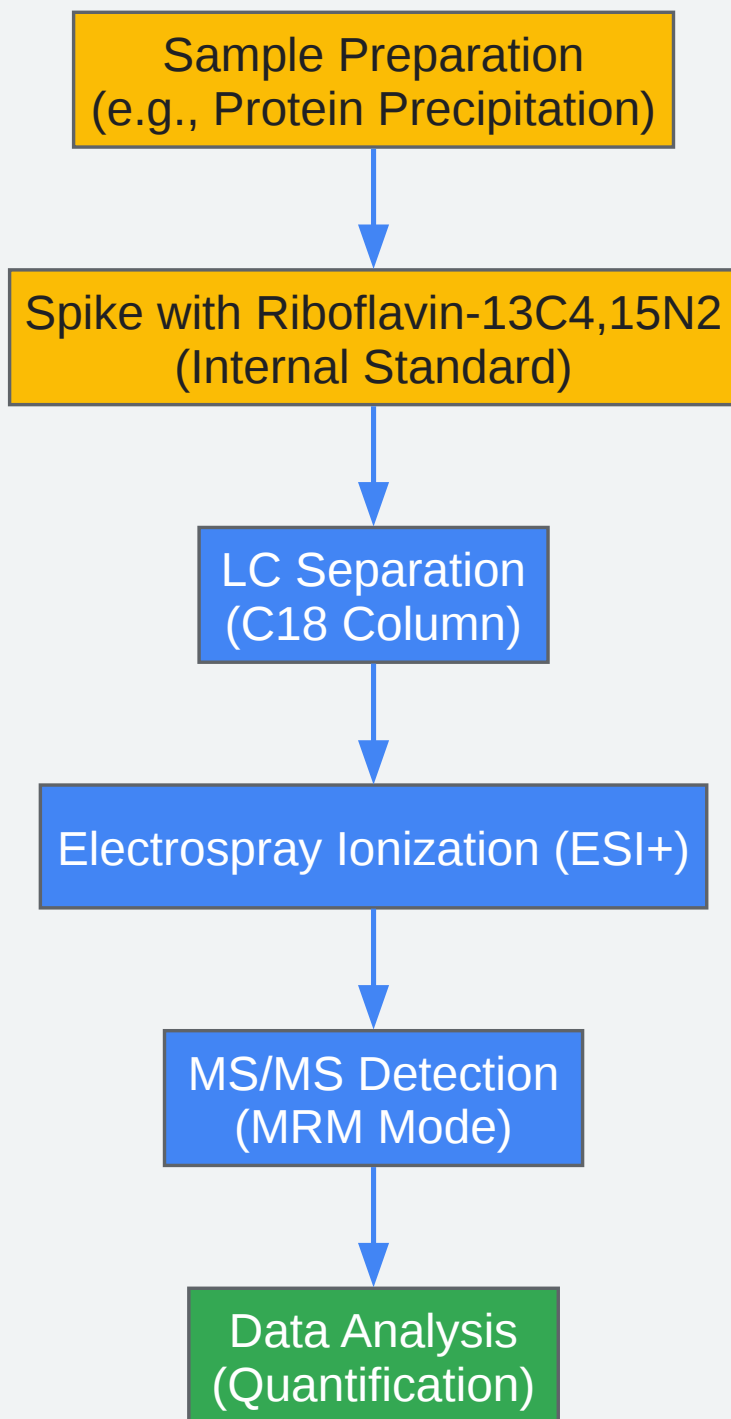
- Characterize the Shift: Is the retention time consistently early, consistently late, or fluctuating randomly? Are all peaks in the chromatogram affected, or only the **Riboflavin-13C4,15N2** peak?[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Review System Suitability: Check your system suitability test (SST) results. Are parameters like peak asymmetry, theoretical plates, and resolution within acceptable limits?
- Check for Obvious Errors: Verify that the correct mobile phase, column, and method parameters have been loaded.

Troubleshooting Workflow:



LC-MS Workflow for Riboflavin Analysis



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References

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